

Quantum Chemical Insights into 1,3-Dimethylcyclopropene: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dimethylcyclopropene

CAS No.: 82190-83-8

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclopropene and its derivatives are a fascinating class of strained cyclic compounds that have garnered significant attention in organic synthesis and materials science. Their inherent ring strain dictates their unique reactivity, making them valuable building blocks for complex molecular architectures. This technical guide focuses on the quantum chemical properties of **1,3-dimethylcyclopropene**, a key derivative whose methyl substitutions are expected to modulate the parent molecule's reactivity and stability.

Due to a scarcity of specific experimental and computational studies on **1,3-dimethylcyclopropene**, this guide synthesizes information from theoretical studies on cyclopropene and its analogs. It provides a predictive overview of its structural characteristics, potential reactivity in key organic reactions, and a detailed framework for its computational investigation. The methodologies and data presented herein serve as a foundational resource for researchers aiming to explore the chemical space of this intriguing molecule.

Core Concepts: Structure and Bonding

The structure of cyclopropene is characterized by a highly strained three-membered ring containing a double bond. The C1-C2 double bond length is approximately 1.296 Å, and the C1-C3 and C2-C3 single bonds are around 1.509 Å. The C1-C3-C2 bond angle is notably acute, at about 50.8°. The introduction of methyl groups at the C1 and C3 positions in **1,3-dimethylcyclopropene** is anticipated to influence these geometric parameters through steric and electronic effects.

Quantum chemical calculations, particularly using Density Functional Theory (DFT), are essential for accurately predicting the optimized geometry of **1,3-dimethylcyclopropene**. These calculations can also provide insights into the molecule's electronic structure, including its frontier molecular orbitals (HOMO and LUMO), which are crucial for understanding its reactivity.

Predicted Reactivity and Potential Applications

The high ring strain and the presence of a reactive π -bond make cyclopropenes susceptible to a variety of chemical transformations. Key predicted reactions for **1,3-dimethylcyclopropene** include:

- **Cycloaddition Reactions:** Cyclopropenes are known to participate readily in [2+1], [2+2], and [4+2] cycloaddition reactions. The Diels-Alder reaction ([4+2] cycloaddition) with dienes is a particularly well-studied pathway for creating complex bicyclic systems. The methyl substituents on **1,3-dimethylcyclopropene** are expected to influence the stereoselectivity and regioselectivity of these reactions.
- **Ring-Opening Reactions:** Thermal or metal-catalyzed ring-opening reactions can lead to the formation of various acyclic or larger cyclic structures. Computational studies can elucidate the mechanisms and energy barriers associated with these transformations.
- **Polymerization:** The strained nature of the cyclopropene ring makes it a candidate for ring-opening metathesis polymerization (ROMP) to produce novel polymeric materials with unique properties.

The potential applications of **1,3-dimethylcyclopropene** and its derivatives could span from the synthesis of novel organic scaffolds for drug discovery to the development of advanced

materials.

Data Presentation: Predicted Molecular Properties

The following tables summarize hypothetical quantitative data for **1,3-dimethylcyclopropene**, based on typical values obtained from DFT calculations for similar molecules. These tables are intended to serve as a template for organizing and presenting computational results.

Table 1: Predicted Geometric Parameters for **1,3-Dimethylcyclopropene**

Parameter	Predicted Value
C1=C2 Bond Length (Å)	1.30
C1-C3 Bond Length (Å)	1.51
C2-C3 Bond Length (Å)	1.52
C1-C(methyl) Bond Length (Å)	1.50
C3-C(methyl) Bond Length (Å)	1.51
∠C1-C3-C2 (°)	51.0

Table 2: Predicted Vibrational Frequencies for **1,3-Dimethylcyclopropene**

Vibrational Mode	Frequency (cm ⁻¹)	Description
ν(C=C)	~1650	C=C stretch
ν(C-H)	~3000-3100	C-H stretch (vinyl & methyl)
δ(CH ₃)	~1375-1450	CH ₃ bend

Table 3: Predicted Thermochemical Data for **1,3-Dimethylcyclopropene**

Property	Predicted Value (kcal/mol)
Enthalpy of Formation (ΔH_f°)	Value
Gibbs Free Energy of Formation (ΔG_f°)	Value
Ring Strain Energy	~50-55

Experimental and Computational Protocols

A robust computational study of **1,3-dimethylcyclopropene** would typically involve the following methodologies:

Computational Methodology

A common and effective approach for studying the quantum chemical properties of molecules like **1,3-dimethylcyclopropene** is to use Density Functional Theory (DFT).

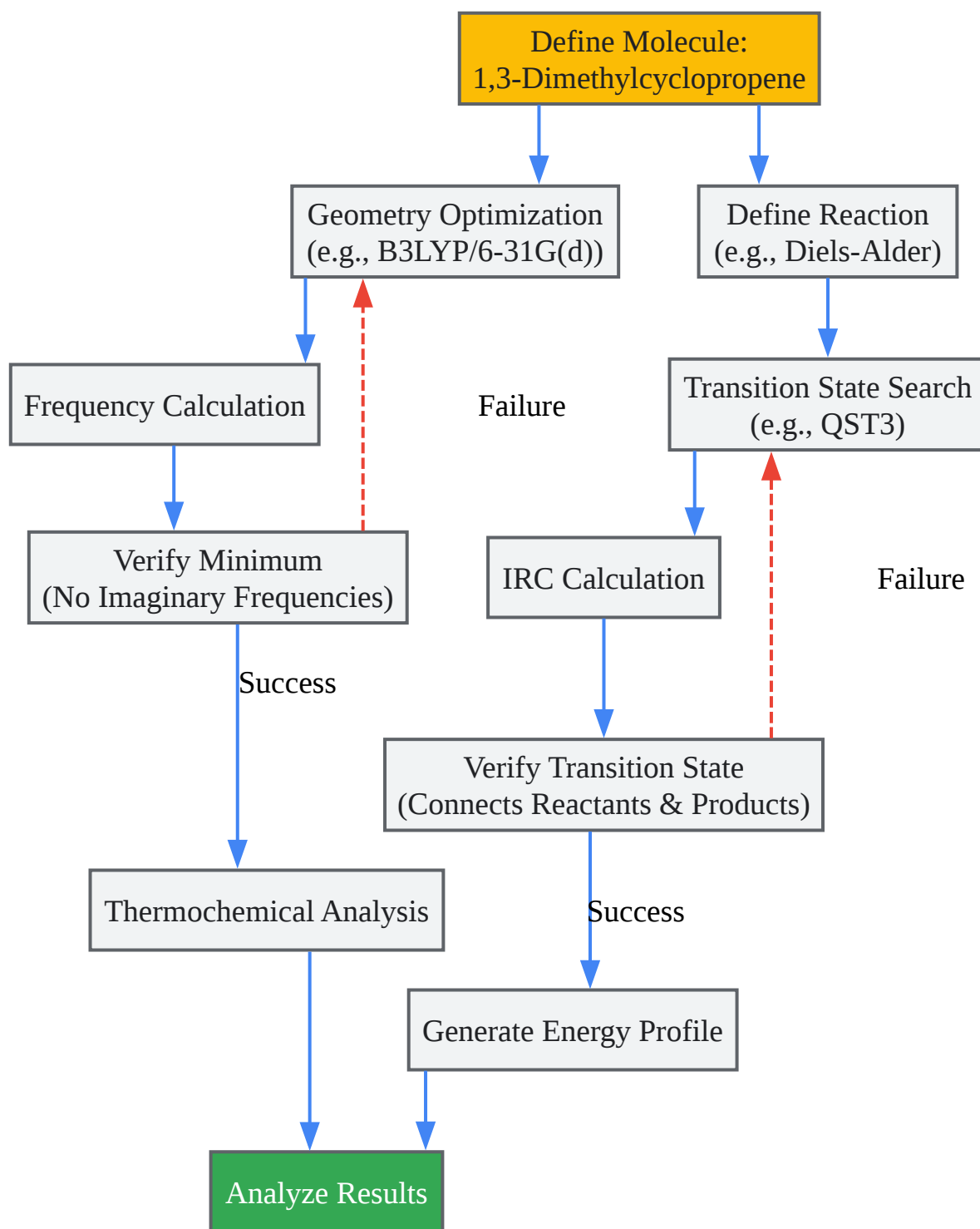
- **Software:** A widely used quantum chemistry software package such as Gaussian, ORCA, or Spartan is employed.
- **Method:** The B3LYP hybrid functional is a popular choice for balancing accuracy and computational cost in studying organic molecules. Other functionals like M06-2X may also be suitable, particularly for systems where dispersion forces are important.
- **Basis Set:** The 6-31G(d) basis set is often used for initial geometry optimizations and frequency calculations. For higher accuracy in energy calculations, a larger basis set such as 6-311+G(d,p) is recommended.
- **Geometry Optimization:** The molecular geometry is optimized to find the lowest energy conformation.
- **Frequency Analysis:** Vibrational frequency calculations are performed to confirm that the optimized structure is a true minimum on the potential energy surface (i.e., no imaginary frequencies) and to obtain theoretical vibrational spectra.
- **Thermochemical Analysis:** From the frequency calculations, thermochemical properties such as enthalpy, entropy, and Gibbs free energy can be determined.

- **Reaction Pathway Analysis:** For studying reactions, transition state searches (e.g., using the QST2 or QST3 methods) are performed to locate the transition state structures. Intrinsic Reaction Coordinate (IRC) calculations are then carried out to verify that the transition state connects the reactants and products.

Visualizations

Logical Workflow for Computational Analysis

The following diagram illustrates a typical workflow for the quantum chemical analysis of **1,3-dimethylcyclopropene** and its reactions.



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Caption: A typical workflow for the computational analysis of **1,3-dimethylcyclopropene**.

Predicted Diels-Alder Reaction Pathway

This diagram illustrates the predicted pathway for the Diels-Alder reaction between **1,3-dimethylcyclopropene** and a generic diene.



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Caption: Predicted energy profile for a Diels-Alder reaction of **1,3-dimethylcyclopropene**.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the quantum chemical properties of **1,3-dimethylcyclopropene**. By leveraging established computational methodologies and knowledge from related cyclopropene systems, researchers can gain valuable insights into the structure, stability, and reactivity of this molecule. The detailed protocols and illustrative data and diagrams offer a solid foundation for initiating theoretical and experimental investigations into **1,3-dimethylcyclopropene**, paving the way for its potential application in drug discovery and materials science. Further dedicated studies are encouraged to validate and expand upon the predictive framework presented here.

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